

handling and storage guidelines for p-Cresyl sulfate potassium powder

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Compound of Interest

Compound Name: *p-Cresyl sulfate potassium*

Cat. No.: *B15607642*

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Application Notes and Protocols: p-Cresyl Sulfate Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Cresyl sulfate (pCS) is a key uremic toxin that accumulates in the body with the progression of Chronic Kidney Disease (CKD).[1] It is a metabolite of p-cresol, which is produced by the fermentation of tyrosine and phenylalanine by intestinal bacteria.[2] p-Cresyl sulfate has been implicated in the pathophysiology of various complications associated with CKD, including cardiovascular diseases, by promoting endothelial dysfunction, vascular calcification, and inflammation.[1] Research into the biological effects of p-cresyl sulfate is crucial for understanding its role in disease and for the development of potential therapeutic interventions. These application notes provide detailed guidelines for the safe handling, storage, and use of **p-cresyl sulfate potassium** powder in a research setting.

Product Information

Property	Value
Synonyms	4-Cresyl sulfate, para-Cresol sulfate, p-Tolyl sulfate potassium salt
CAS Number	91978-69-7
Molecular Formula	C ₇ H ₇ KO ₄ S
Molecular Weight	226.3 g/mol
Appearance	Solid
Storage Temperature	-20°C
Stability	≥ 4 years when stored at -20°C
Solubility	DMSO: ~1 mg/mL Dimethyl formamide (DMF): ~1 mg/mL PBS (pH 7.2): ~10 mg/mL
Aqueous Solution Stability	It is not recommended to store aqueous solutions for more than one day. ^[3] Prepare fresh solutions for each experiment. Solutions in organic solvents can be stored at -80°C for up to 6 months or at -20°C for up to 1 month. ^[4]

Safety, Handling, and Disposal

3.1 Health Hazards

p-Cresyl sulfate potassium salt is a hazardous substance and should be handled with care in a laboratory setting. According to the Safety Data Sheet (SDS), it is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.^[5]

3.2 Personal Protective Equipment (PPE)

When handling **p-cresyl sulfate potassium** powder, appropriate personal protective equipment must be worn. This includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.

- Eye Protection: Safety glasses or goggles to protect from dust particles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization, a suitable respirator should be used in a well-ventilated area or a fume hood.

3.3 Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the area where the compound is handled.
- Wash hands thoroughly after handling.

3.4 Disposal

Dispose of **p-cresyl sulfate potassium** salt and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste. Do not allow the substance to enter the environment.[5]

Experimental Protocols

4.1 Preparation of Stock Solutions

4.1.1 Organic Stock Solution (e.g., 1 mg/mL in DMSO)

- Equilibrate the **p-cresyl sulfate potassium** salt vial to room temperature before opening.
- In a chemical fume hood, weigh the desired amount of **p-cresyl sulfate potassium** powder.
- Dissolve the powder in an appropriate volume of DMSO to achieve a final concentration of 1 mg/mL.
- Vortex briefly to ensure complete dissolution.

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

4.1.2 Aqueous Stock Solution (e.g., 10 mg/mL in PBS, pH 7.2)

- Equilibrate the **p-cresyl sulfate potassium** salt vial to room temperature.
- In a sterile biosafety cabinet, weigh the desired amount of **p-cresyl sulfate potassium** powder.
- Add the appropriate volume of sterile PBS (pH 7.2) to reach a final concentration of 10 mg/mL.
- Gently warm the solution and vortex until the powder is completely dissolved.
- Sterile-filter the solution through a 0.22 µm filter.
- Prepare this solution fresh for each experiment as its stability in aqueous solution is limited. [\[3\]](#)

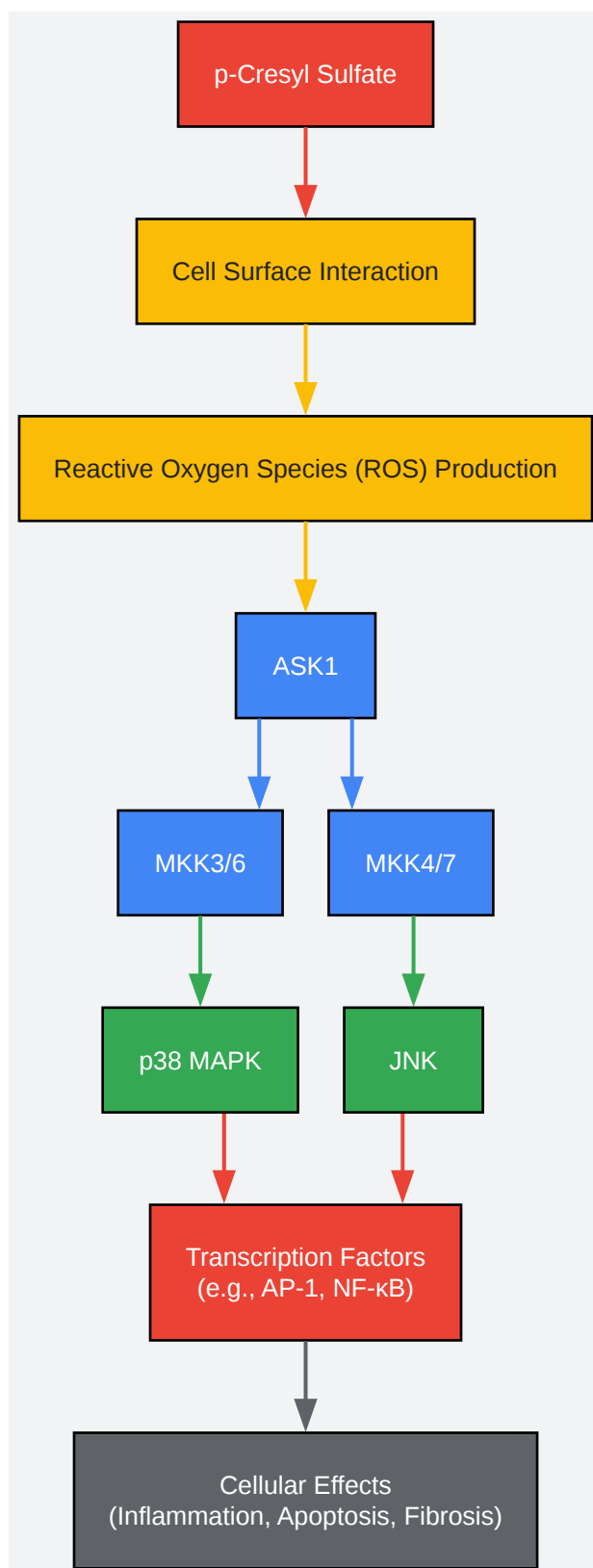
4.2 In-Vitro Cell Treatment Protocol (Example: Human Umbilical Vein Endothelial Cells - HUVECs)

- Cell Seeding: Seed HUVECs in appropriate cell culture plates (e.g., 6-well plates) at a density that will result in 70-80% confluency at the time of treatment.
- Cell Culture: Culture the cells in their recommended growth medium at 37°C in a humidified incubator with 5% CO₂.
- Preparation of Working Solution:
 - Thaw an aliquot of the p-cresyl sulfate stock solution (e.g., 1 mg/mL in DMSO).
 - Dilute the stock solution in serum-free cell culture medium to the desired final concentrations (e.g., 50, 100, 250 µM).

- Prepare a vehicle control with the same final concentration of the solvent (e.g., DMSO) used for the highest concentration of p-cresyl sulfate.
- Cell Treatment:
 - Remove the growth medium from the cells and wash once with sterile PBS.
 - Add the prepared working solutions of p-cresyl sulfate or the vehicle control to the respective wells.
 - Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours).
- Downstream Analysis: Following incubation, cells can be harvested for various downstream analyses, such as:
 - Western Blotting: To analyze protein expression levels (e.g., phosphorylated JNK and p38 MAPK).
 - RT-qPCR: To analyze gene expression levels of inflammatory markers.
 - Cell Viability Assays: (e.g., MTT, XTT) to assess cytotoxicity.
 - ELISA: To measure the secretion of cytokines or other signaling molecules.

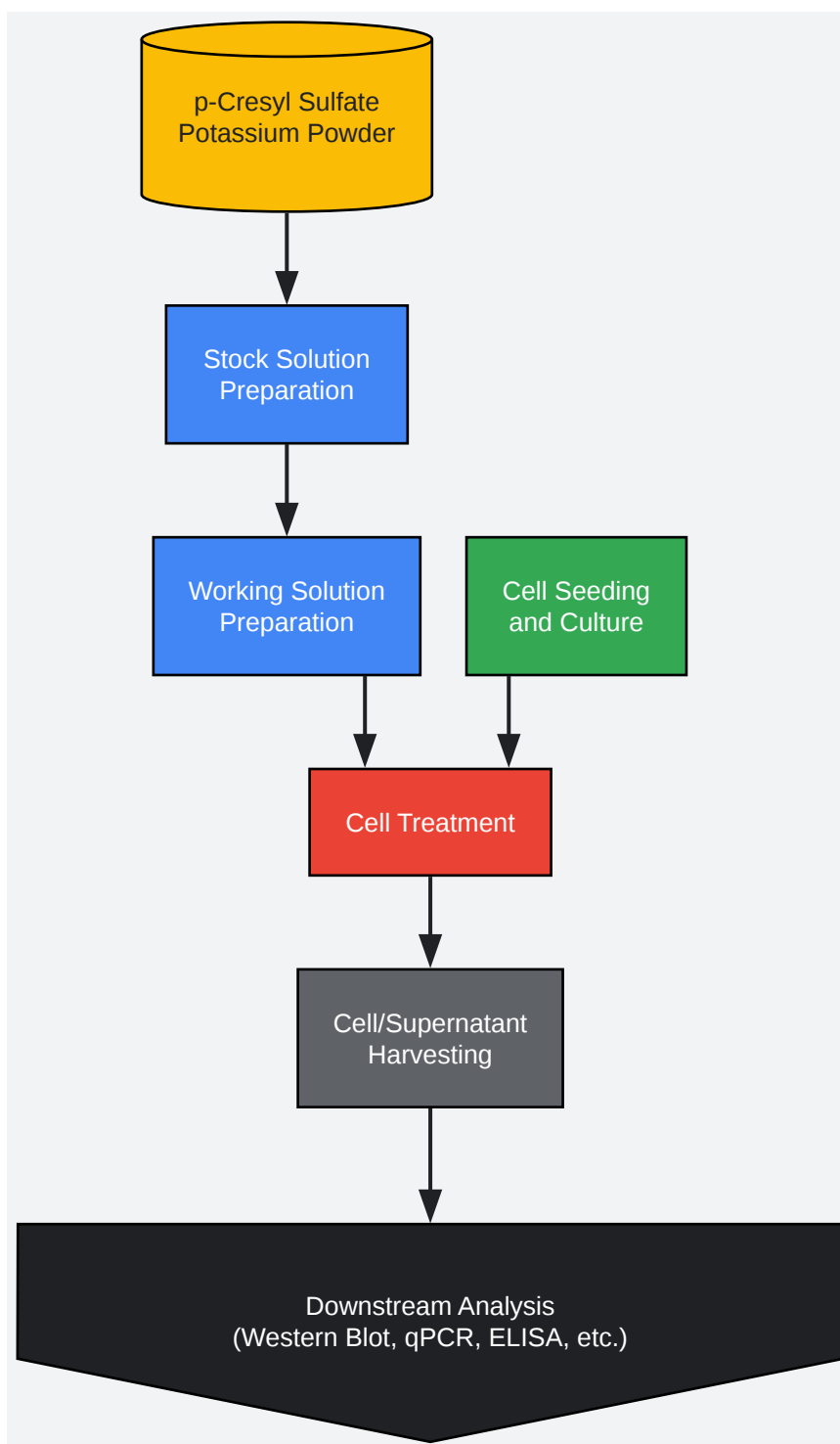
Signaling Pathways and Workflows

p-Cresyl sulfate has been shown to activate several signaling pathways involved in inflammation and cellular stress, including the JNK and p38 MAPK pathways.^{[4][6]}



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Caption: p-Cresyl Sulfate Activated MAPK Signaling Pathway.



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Caption: In-Vitro Experimental Workflow for p-Cresyl Sulfate.

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